

Technical Data for Pyridine Hydroiodide

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Compound Focus: Pyridine hydroiodide

CAS No.: 18820-83-2

Cat. No.: S1832926

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The table below summarizes the fundamental physicochemical and safety data for **pyridine hydroiodide** (PyHI), also known as pyridinium iodide [1] [2] [3].

Property	Details
CAS Number	18820-83-2 [1] [2] [3]
Molecular Formula	C_5H_6IN or $C_5H_5N \cdot HI$ [1] [3]
Molecular Weight	207.01 - 207.012 g/mol [1] [3]
Appearance	White to Light yellow to Light orange powder to crystal [1] [3]
Melting Point	210 °C (with decomposition) [1] [3]
Density	2.09 g/cm ³ [1]
Water Solubility	Soluble [1] [3]
Purity	>98.0% (HPLC) [3]
Storage	Room temperature, in a cool, dark place; recommended to be stored under inert gas due to hygroscopic nature [1] [3]

Safety and Handling

Pyridine hydroiodide requires careful handling. While a full Safety Data Sheet (SDS) was not available in the search results, the identified hazards are summarized below [3]:

Aspect	Information
GHS Pictogram	Warning [3]

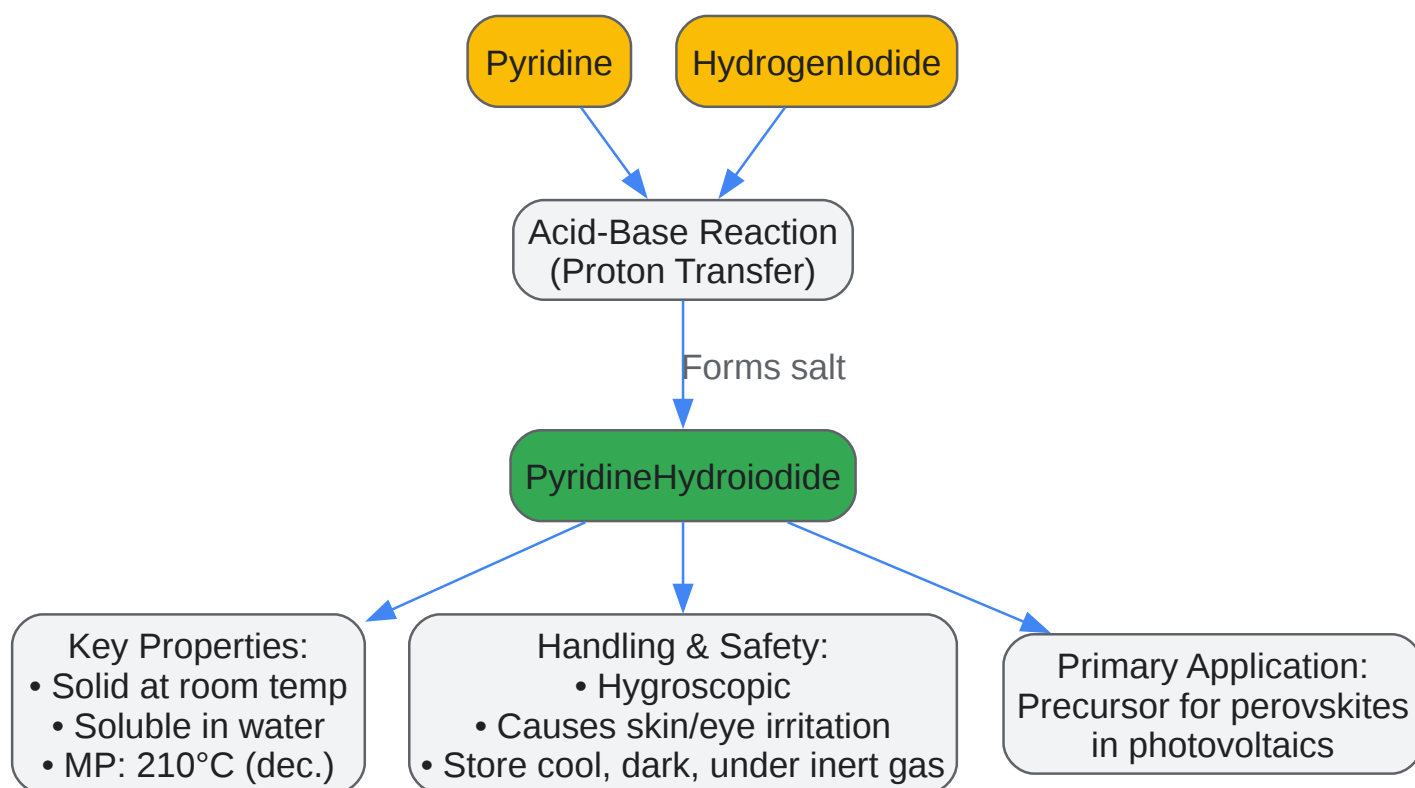
| **Hazard Statements (H-Phrases)** | H315: Causes skin irritation. H319: Causes serious eye irritation. [3] |

Precautionary Statements (P-Phrases) | P264: Wash skin thoroughly after handling. P280: Wear protective gloves/ eye protection/ face protection. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. P337+P313: If eye irritation persists, get medical advice/attention. [3] |

Primary Application and Experimental Consideration

A key application identified for **pyridine hydroiodide** is its use as a **precursor for perovskites in photovoltaic applications** [2]. This suggests its role in the synthesis of advanced materials for solar cells.

The parent compound, **pyridine**, is a highly flammable and harmful liquid that can cause skin irritation and central nervous system effects, and requires stringent safety controls [4]. While the salt form (**pyridine hydroiodide**) may have modified hazards, the core handling principles are crucial.



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Diagram illustrating the formation, key properties, and primary application of **pyridine hydroiodide**.

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References

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To cite this document: Smolecule. [Technical Data for Pyridine Hydroiodide]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1832926#pyridine-hydroiodide-solubility>]

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